

Technical Support Center: Minimizing Phthalate Leaching During Sample Storage

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Compound of Interest

Compound Name: *Diocadecyl phthalate*

Cat. No.: *B085369*

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This technical support center provides researchers, scientists, and drug development professionals with guidance on minimizing phthalate leaching during sample storage. Phthalates are ubiquitous plasticizers that can easily contaminate laboratory samples, leading to inaccurate experimental results. This resource offers troubleshooting guides and frequently asked questions (FAQs) to help you identify and mitigate sources of phthalate contamination.

Troubleshooting Guide: Identifying and Eliminating Phthalate Contamination

Use this guide to systematically troubleshoot and address potential sources of phthalate contamination in your experimental workflow.

Issue: High background levels of phthalates detected in blanks and samples.

Potential Cause	Troubleshooting Steps	Recommended Action
Contaminated Solvents	Analyze a fresh bottle of solvent directly. Run a solvent blank through your entire analytical system.	Redistill solvents if contamination is detected. [1] Purchase HPLC-grade or phthalate-free certified solvents.
Leaching from Labware	Test leachates from all plasticware (tubes, pipette tips, containers) by incubating with a clean solvent.	Switch to glassware or phthalate-free plastic alternatives like polypropylene (PP) or high-density polyethylene (HDPE). [2] [3] [4] [5] If using glassware, ensure it is thoroughly cleaned.
Environmental Contamination	Place a clean, empty container open on the lab bench for a period, then rinse with a clean solvent and analyze the rinse.	Maintain a clean and dust-free laboratory environment. [1] Avoid using products containing soft PVC in the lab. [1]
Contaminated Reagents or Water	Prepare a blank using Milli-Q or HPLC-grade water and analyze. Test other aqueous reagents similarly.	Use freshly prepared reagents and high-purity water. [1] Check deionized water systems, as storage tanks can be a source of phthalates. [6]
Leaching from Gloves	Submerge a glove in a clean solvent, agitate, and then analyze the solvent.	Use nitrile gloves instead of vinyl/PVC gloves. [1]

Frequently Asked Questions (FAQs)

Q1: What are phthalates and why are they a problem in the lab?

Phthalates are chemical compounds used as plasticizers to increase the flexibility and durability of plastics, particularly polyvinyl chloride (PVC).[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#) They are not chemically bound to the polymer matrix and can easily leach into samples upon contact.[\[6\]](#)[\[11\]](#)[\[12\]](#) This is

a significant issue in a laboratory setting as it can lead to sample contamination, resulting in inaccurate and unreliable analytical data.[\[7\]](#) The ubiquitous nature of phthalates in the lab environment makes controlling this "phthalate blank problem" a major challenge.[\[7\]](#)

Q2: What are the most common sources of phthalate contamination in a laboratory?

Common sources of phthalate contamination in a laboratory setting include:

- **Plastic Labware:** Soft plastics, especially those made of PVC, are a primary source. This includes items like tubing, gloves, and some sample containers.[\[1\]](#)
- **Solvents and Reagents:** Phthalates can be present as impurities in solvents and other chemical reagents.[\[1\]](#)
- **Laboratory Environment:** Dust and air in the lab can contain phthalates from various sources like flooring, paints, and cables.[\[6\]](#)[\[7\]](#)
- **Consumables:** Items such as pipette tips, plastic syringes, filter holders, and sealing films (e.g., Parafilm®) have been shown to leach phthalates.[\[13\]](#)[\[14\]](#)[\[15\]](#)
- **Water Purification Systems:** Plastic components within deionized water systems can leach phthalates into the purified water.[\[6\]](#)

Q3: How does temperature affect phthalate leaching during sample storage?

Higher storage temperatures significantly increase the rate of phthalate leaching from plastic containers into samples.[\[16\]](#)[\[17\]](#)[\[18\]](#) Studies have shown a positive correlation between rising temperatures and the concentration of leached phthalates like DEHP and DBP.[\[16\]](#)[\[18\]](#)[\[19\]](#) For instance, the concentration of DEHP released from polypropylene cups systematically increased with temperatures from 40°C to 100°C.[\[18\]](#) Therefore, it is recommended to store samples at lower temperatures, such as in a refrigerator at 4°C, to minimize leaching.[\[19\]](#)[\[20\]](#)

Q4: Which solvents are most likely to cause phthalate leaching?

Hydrophobic or organic solvents can accelerate the leaching of phthalates from plastics.[\[21\]](#)[\[22\]](#) Because phthalates themselves are hydrophobic, they are more soluble in non-polar solvents.[\[12\]](#) For example, ethanol and n-hexane have been used in studies to simulate and

measure phthalate leaching from plastic materials.[11][23][24] Alcoholic beverages are at a particular risk for phthalate contamination when stored in plastic containers due to the solubility of phthalates in ethanol.[7]

Q5: What are the best materials for storing samples to avoid phthalate contamination?

To minimize phthalate contamination, the following materials are recommended for sample storage:

- **Glass:** Borosilicate glass is an excellent choice as it does not contain phthalates.[2][5]
- **Phthalate-Free Plastics:** If plastic is necessary, use containers made from polypropylene (PP), high-density polyethylene (HDPE), or polyethylene terephthalate (PET).[3][4][5] Always verify with the manufacturer that the product is certified as phthalate-free.
- **Aluminum Foil:** For wrapping samples, aluminum foil is a good alternative to plastic wraps.[1]

Q6: Are there any cleaning procedures to remove phthalate contamination from glassware?

Yes. Thoroughly rinsing glassware with high-purity solvents can help remove phthalate contamination.[1] For persistent contamination, a rinse with 30% nitric acid followed by a rinse with 2M NH₄OH can be effective.[25] Some labs also bake their glassware at high temperatures (e.g., 400°C) to volatilize any leachable phthalates.[6]

Quantitative Data on Phthalate Leaching

Table 1: Leaching of Common Phthalates from Laboratory Consumables

Consumable	Phthalate Detected	Maximum Leaching ($\mu\text{g}/\text{cm}^2$)
Plastic Syringes, Pipette Tips	Diethylhexyl phthalate (DEHP)	0.36
Diisononyl phthalate (DINP)	0.86	
Plastic Filter Holders (PTFE)	Dibutyl phthalate (DBP)	2.49
Plastic Filter Holders (Regenerated Cellulose)	Dibutyl phthalate (DBP)	0.61
Plastic Filter Holders (Cellulose Acetate)	Dimethyl phthalate (DMP)	5.85
Parafilm®	Diethylhexyl phthalate (DEHP)	0.50
(Data sourced from Reid et al., 2007)[13][14][15]		

Table 2: Effect of Storage Temperature on DEHP and DnOP Leaching in PET-Bottled Water (6-Month Storage)

Storage Temperature	DEHP Concentration (ng/mL)	DnOP Concentration (ng/mL)
4°C (Refrigeration)	~2.5 - 5.0	~1.5 - 3.0
25°C (Room Temperature)	~15.0 - 27.6	~7.5 - 12.6
40°C	~5.0 - 10.0	~3.0 - 5.0
(Data interpreted from a study by Nur Amira Syazwan et al., 2021)[19]		

Experimental Protocols

Protocol 1: Screening for Phthalate Leaching from Labware

Objective: To determine if laboratory plasticware is a source of phthalate contamination.

Materials:

- Representative samples of plasticware to be tested (e.g., centrifuge tubes, pipette tips, storage vials).
- High-purity, phthalate-free solvent (e.g., HPLC-grade hexane or methanol).
- Clean glassware (pre-rinsed with solvent).
- Analytical instrument for phthalate detection (e.g., GC-MS or LC-MS).

Procedure:

- Place a piece of the plasticware into a clean glass vial.
- Add a known volume of the high-purity solvent, ensuring the plastic is fully submerged.
- Seal the vial with a phthalate-free cap.
- Prepare a solvent-only blank in a separate clean glass vial.
- Incubate the samples and the blank under conditions that mimic your typical sample storage (e.g., room temperature for 24 hours).
- After incubation, transfer the solvent from each vial into a clean analysis vial.
- Analyze the solvent samples and the blank for the presence of phthalates using a validated analytical method.[\[23\]](#)[\[26\]](#)
- Compare the phthalate levels in the samples exposed to plasticware with the blank. Elevated levels in the samples indicate leaching.

Protocol 2: Cleaning Glassware to Remove Phthalate Contamination

Objective: To establish a robust cleaning procedure for glassware to minimize background phthalate levels.

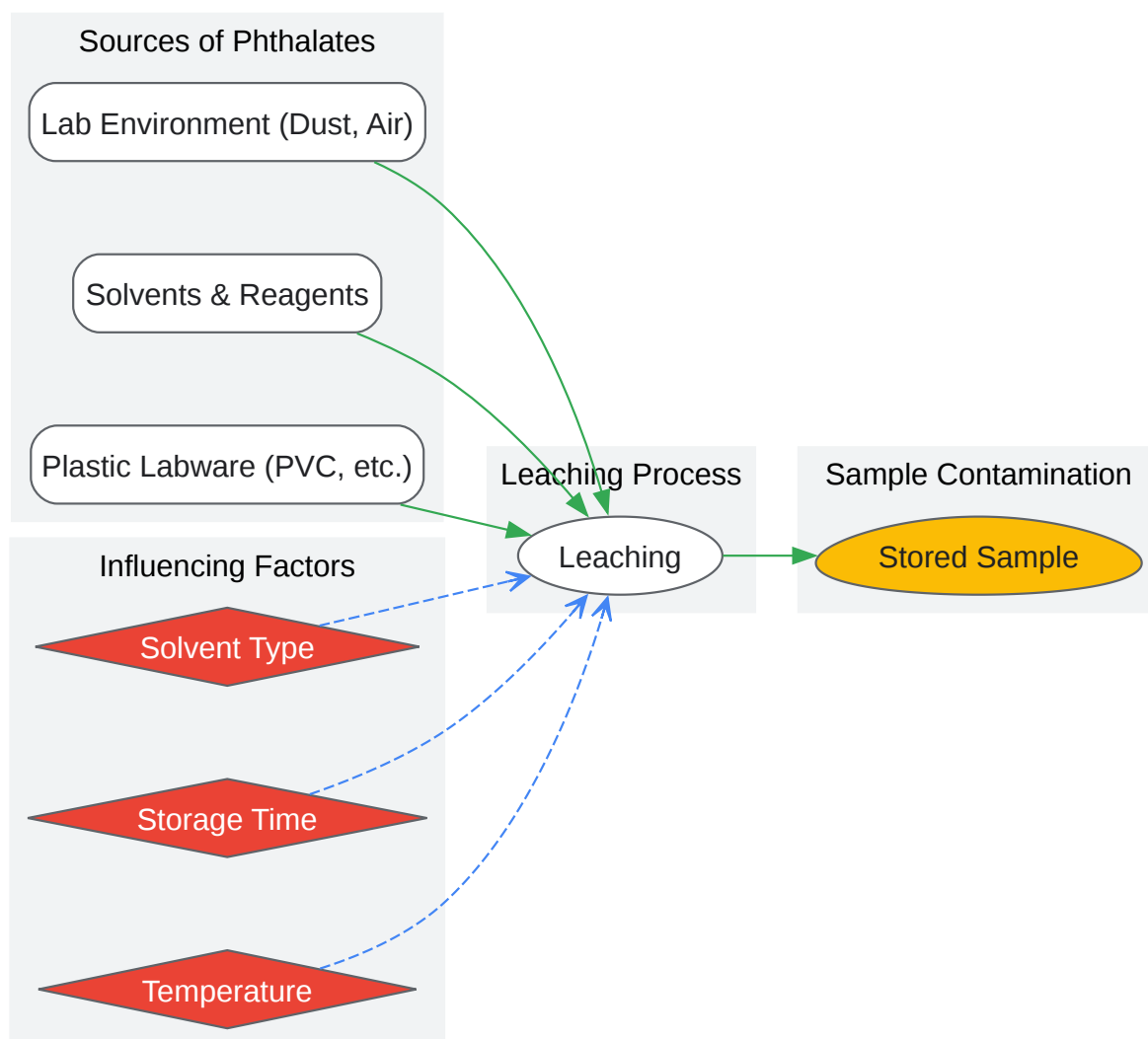
Materials:

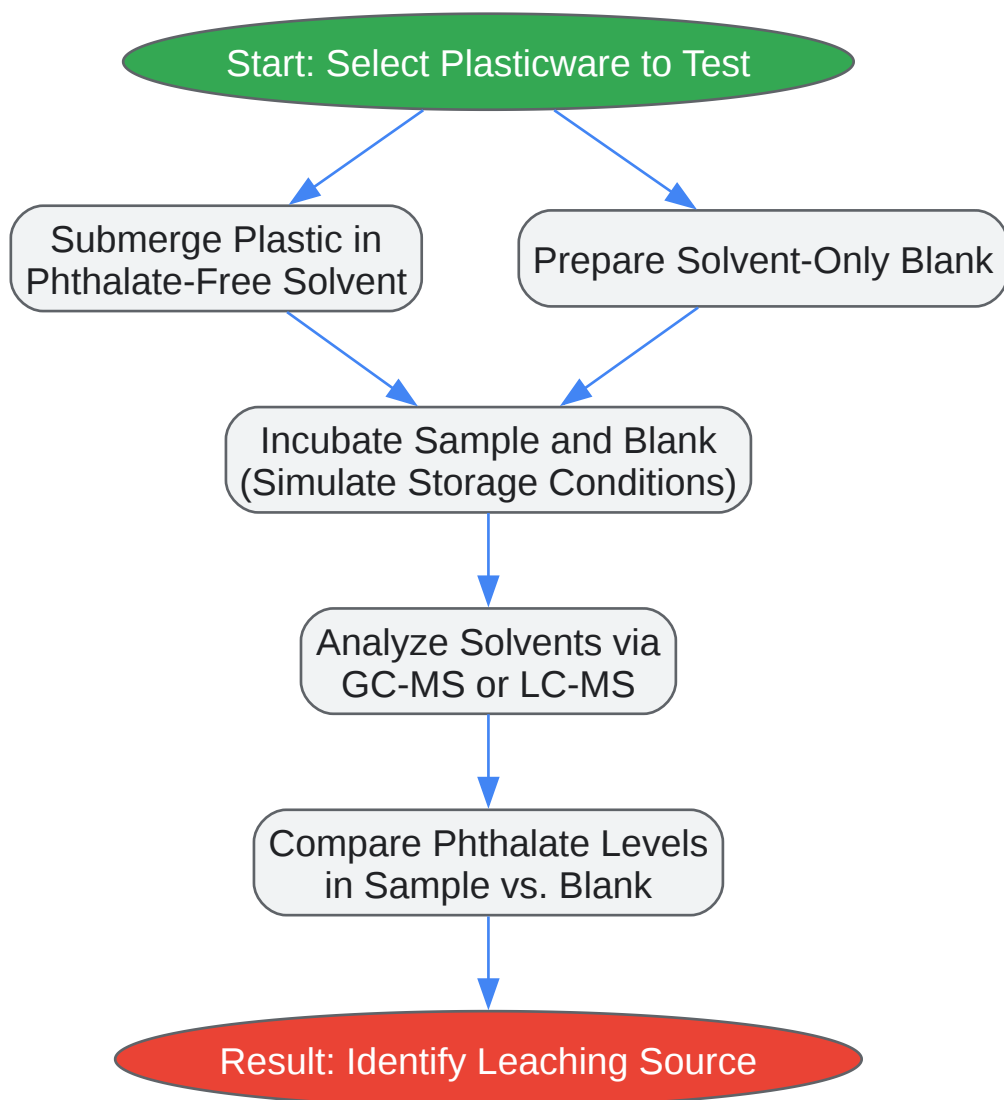
- Contaminated glassware.
- High-purity solvent (e.g., methylene chloride or methanol).
- High-temperature oven or furnace.

Procedure:

- Thoroughly rinse the glassware with a high-purity solvent like methylene chloride.[\[6\]](#)
- Place the rinsed glassware in an oven or furnace.
- Heat the glassware to 400°C to volatilize any residual leachable phthalates.[\[6\]](#)
- Allow the glassware to cool completely in a clean environment before use.
- Alternative for stubborn contamination: Rinse with 30% nitric acid, followed by a rinse with 2M NH₄OH, and then a final rinse with high-purity water.[\[25\]](#)

Visualizations





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